

An In-depth Technical Guide to 4-Amino-3-(tert-butyl)benzonitrile

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Compound of Interest

Compound Name: 4-Amino-3-(tert-butyl)benzonitrile

Cat. No.: B3179613

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Abstract

This technical guide provides a comprehensive overview of the discovery, synthesis, and known properties of **4-Amino-3-(tert-butyl)benzonitrile** (CAS No: 1369783-60-7). The document collates available data on its chemical characteristics and outlines the generally accepted synthetic pathway. It is intended to serve as a foundational resource for researchers in organic synthesis, medicinal chemistry, and materials science. It is important to note that while the compound is commercially available as a research chemical, detailed experimental data and potential biological activities are not extensively documented in publicly accessible literature.

Introduction

4-Amino-3-(tert-butyl)benzonitrile is a substituted benzonitrile derivative. Benzonitrile and its derivatives are significant structural motifs in many areas of chemistry, including pharmaceuticals and agrochemicals. The presence of the amino, tert-butyl, and nitrile functional groups on the benzene ring suggests a range of potential chemical reactivities and applications. The bulky tert-butyl group, in particular, introduces steric hindrance that can influence the regioselectivity of further chemical modifications. This compound is primarily utilized as a chemical intermediate in the synthesis of more complex molecules.^[1]

Chemical and Physical Properties

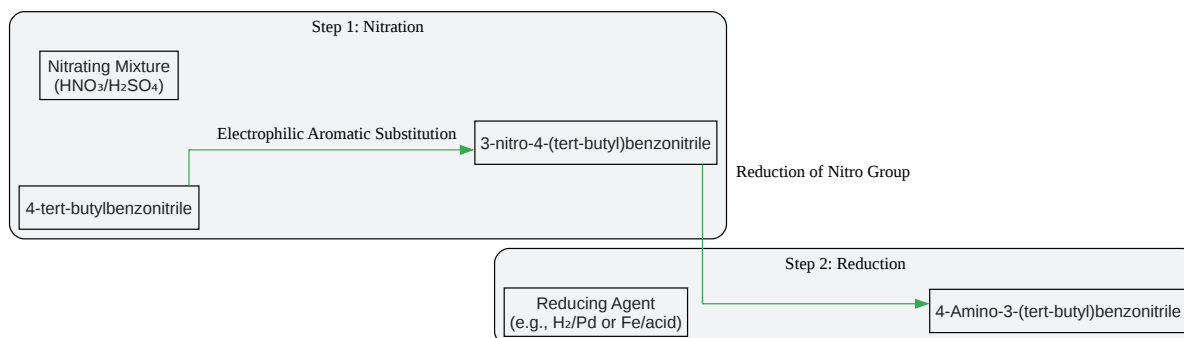
Detailed experimental data on the physical properties of **4-Amino-3-(tert-butyl)benzonitrile** are not readily available in the reviewed literature. The following table summarizes the basic molecular information.

Property	Value	Source
CAS Number	1369783-60-7	[2] [3]
Molecular Formula	C ₁₁ H ₁₄ N ₂	N/A
Molecular Weight	174.24 g/mol	[2]
Purity	97% - 98% (as per commercial suppliers)	[3] [4]
Storage	2-8°C, light-proof, inert gas	[4]

Synthesis

The most commonly cited method for the synthesis of **4-Amino-3-(tert-butyl)benzonitrile** is a two-step process starting from 4-tert-butylbenzonitrile.[\[2\]](#) A detailed experimental protocol with specific quantities, reaction times, and purification methods is not available in the public domain. The general workflow is outlined below.

Logical Workflow for the Synthesis of 4-Amino-3-(tert-butyl)benzonitrile



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References

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